

1,4-Diazepan-5-one Hydrochloride: A Technical Overview of Physicochemical Properties

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Compound of Interest

Compound Name: 1,4-Diazepan-5-one hydrochloride

Cat. No.: B1344740

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a summary of the available physicochemical properties of **1,4-Diazepan-5-one hydrochloride**. While extensive quantitative data for this specific compound is not readily available in public domain literature, this document consolidates the known information and outlines general experimental approaches for its characterization.

Core Physicochemical Data

The hydrochloride salt of 1,4-Diazepan-5-one is typically a crystalline solid, a characteristic that generally enhances its solubility in aqueous solutions.^[1] The available identifying information for this compound is summarized in the table below.

Property	Value	Source
CAS Number	208245-76-5	^[1] ^[2] ^[3]
Molecular Formula	C ₅ H ₁₁ ClN ₂ O	^[1] ^[2] ^[3]
Molecular Weight	150.61 g/mol	^[1] ^[2] ^[3]
Purity	≥97%	^[2]
Recommended Storage	-20°C	^[4]

Note: Specific quantitative data for melting point, boiling point, pKa, and logP are not available in the reviewed literature.

Experimental Protocols

Detailed experimental protocols for the synthesis and analysis of **1,4-Diazepan-5-one hydrochloride** are not explicitly detailed in readily accessible scientific literature. However, general methodologies for the synthesis and characterization of diazepine derivatives can be adapted.

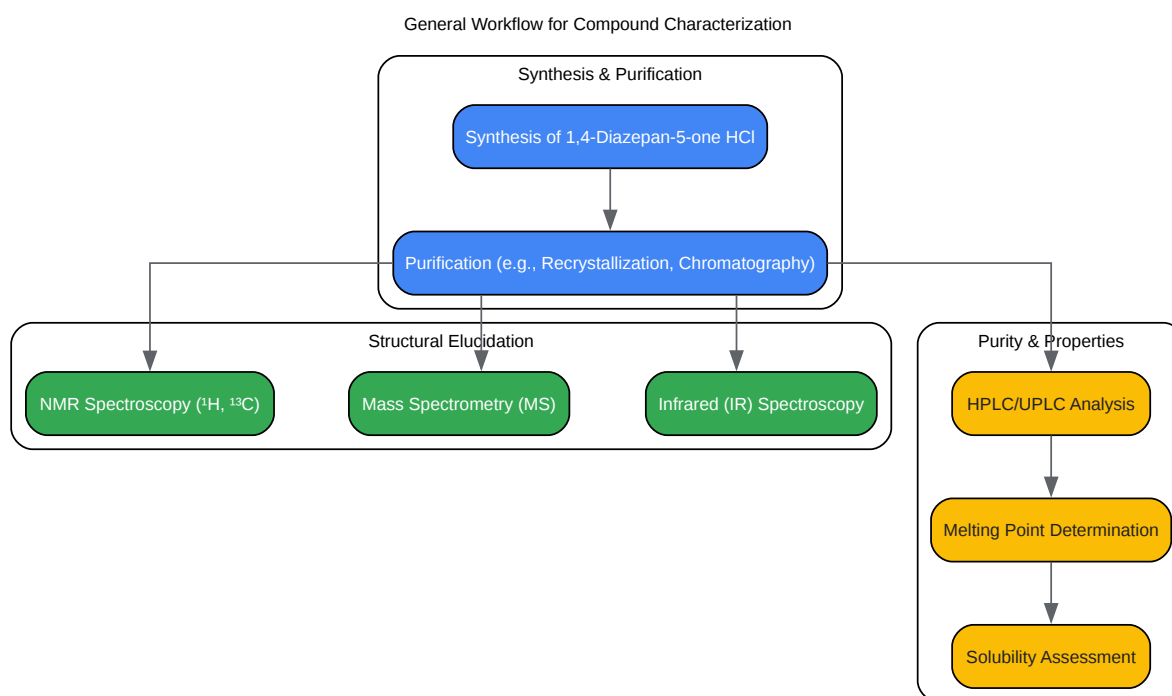
General Synthesis of 1,4-Diazepine Derivatives

The synthesis of 1,4-diazepine and 1,5-benzodiazepine derivatives often involves the condensation of appropriate starting materials. One reported method describes the reaction of ketimine intermediates with aldehydes in the presence of a catalyst, such as Keggin-type heteropolyacids, to yield the diazepine ring structure.^[5] Another approach involves the solid-phase synthesis of benzo[1,6]diazepin-5-one derivatives, which allows for the generation of a library of related compounds.^[7]

Analytical Characterization

A comprehensive characterization of **1,4-Diazepan-5-one hydrochloride** would typically involve a suite of analytical techniques to confirm its structure and purity.

Workflow for Physicochemical Characterization



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Caption: A generalized workflow for the synthesis, purification, and characterization of a chemical compound like **1,4-Diazepan-5-one hydrochloride**.

Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H and ^{13}C NMR would be essential to elucidate the chemical structure, confirming the connectivity of atoms within the molecule.

Mass Spectrometry (MS): High-resolution mass spectrometry would confirm the molecular weight and elemental composition.

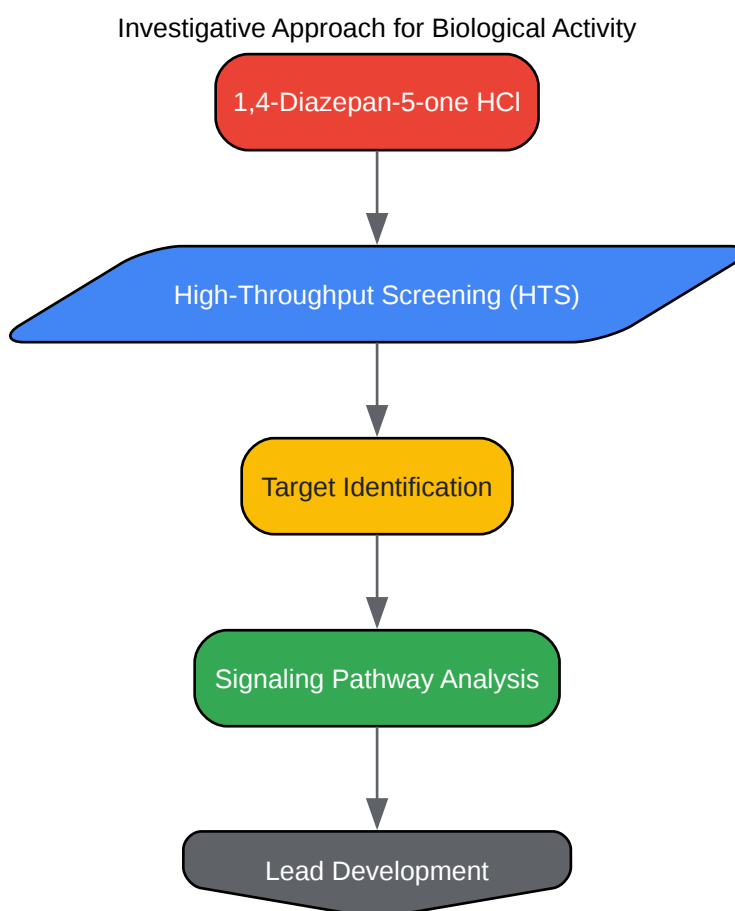
Infrared (IR) Spectroscopy: IR spectroscopy would identify the presence of key functional groups, such as the carbonyl ($\text{C}=\text{O}$) and amine ($\text{N}-\text{H}$) groups.

High-Performance Liquid Chromatography (HPLC): HPLC is a standard method for assessing the purity of the compound and for quantitative analysis.

Biological Activity and Signaling Pathways

The diazepine moiety is present in many compounds with psychoactive properties, including anxiolytic, sedative, and muscle relaxant effects, which are often mediated through interactions with neurotransmitter systems in the central nervous system.[1] However, specific biological targets and signaling pathways for **1,4-Diazepan-5-one hydrochloride** have not been reported in the available literature. Further research would be required to elucidate its pharmacological profile.

Logical Relationship for Investigating Biological Activity



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Caption: A logical workflow for the investigation of the biological activity of a novel compound, from initial screening to lead development.

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